

# Benzyl Octyl Adipate: A Comprehensive Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Benzyl octyl adipate*

Cat. No.: B044164

[Get Quote](#)

CAS Number: 3089-55-2

Chemical Formula: C<sub>21</sub>H<sub>32</sub>O<sub>4</sub>

Molecular Weight: 348.48 g/mol [\[1\]](#)

This technical guide provides an in-depth overview of **Benzyl Octyl Adipate**, a chemical compound with applications in various industrial and pharmaceutical sectors. The information is intended for researchers, scientists, and drug development professionals, offering a detailed look at its properties, synthesis, applications, and safety.

## Physicochemical Properties

**Benzyl Octyl Adipate** is a colorless to light yellow liquid with a mild, aromatic odor.[\[2\]](#) It is characterized by its solubility in organic solvents like ethanol, ether, and ketones, and its relative insolubility in water.[\[2\]](#) While extensive experimental data is not readily available, a combination of reported and predicted properties are summarized below.

Property	Value	Source
Molecular Formula	C <sub>21</sub> H <sub>32</sub> O <sub>4</sub>	[1]
Molecular Weight	348.48 g/mol	[1]
Appearance	Colorless to light yellow liquid	[2]
Odor	Aromatic	[2]
Density	1.013 ± 0.06 g/cm <sup>3</sup> (Predicted)	
Boiling Point	434.2 ± 20.0 °C (Predicted)	
Solubility	Soluble in ethanol, ether, and ketones	[2]
Storage Condition	Sealed in a dry place at room temperature	

## Synthesis of Benzyl Octyl Adipate

The synthesis of **Benzyl Octyl Adipate** is typically achieved through the esterification of adipic acid with benzyl alcohol and n-octanol. While a specific, detailed protocol for this exact unsymmetrical diester is not widely published, a general and plausible experimental methodology can be derived from standard esterification procedures for similar compounds, such as dioctyl adipate and dibenzyl adipate.

## Experimental Protocol: Two-Step Esterification

This protocol outlines a two-step process to synthesize **Benzyl Octyl Adipate**, which can help control the formation of the desired unsymmetrical diester over the symmetrical byproducts (dibenzyl adipate and dioctyl adipate).

### Step 1: Monobenzyl Adipate Synthesis

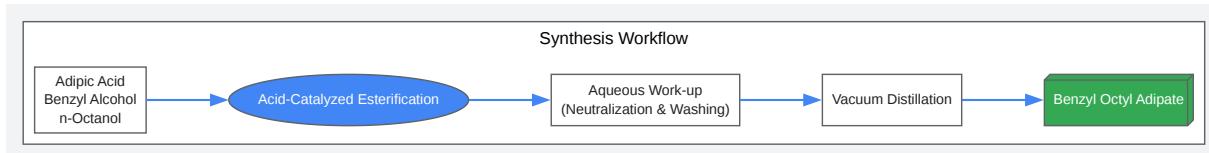
- Reactant Preparation: In a round-bottom flask equipped with a magnetic stirrer, reflux condenser, and a Dean-Stark apparatus, combine adipic acid (1 equivalent), benzyl alcohol (1 equivalent), and a suitable acid catalyst (e.g., p-toluenesulfonic acid, 0.02 equivalents). A

solvent that forms an azeotrope with water, such as toluene, should be added to facilitate water removal.

- Reaction: Heat the mixture to reflux. The water produced during the esterification will be collected in the Dean-Stark trap.
- Monitoring: Monitor the reaction progress by thin-layer chromatography (TLC) or by measuring the amount of water collected. The reaction is complete when one equivalent of water has been removed.
- Work-up: Cool the reaction mixture. Wash the organic layer with a saturated sodium bicarbonate solution to neutralize the acid catalyst, followed by a wash with brine. Dry the organic layer over anhydrous sodium sulfate and concentrate under reduced pressure to obtain crude monobenzyl adipate.

#### Step 2: Octyl Esterification

- Reactant Preparation: To the crude monobenzyl adipate from Step 1, add n-octanol (1.1 equivalents) and a fresh portion of the acid catalyst in toluene.
- Reaction: Heat the mixture to reflux and collect the water formed in the Dean-Stark apparatus.
- Monitoring: Monitor the reaction for the disappearance of the monobenzyl adipate starting material by TLC.
- Purification: After the reaction is complete, cool the mixture and perform the same aqueous work-up as in Step 1. The crude **Benzyl Octyl Adipate** can then be purified by vacuum distillation to remove unreacted starting materials and symmetrical diester byproducts.



[Click to download full resolution via product page](#)

A simplified workflow for the synthesis of **Benzyl Octyl Adipate**.

## Applications

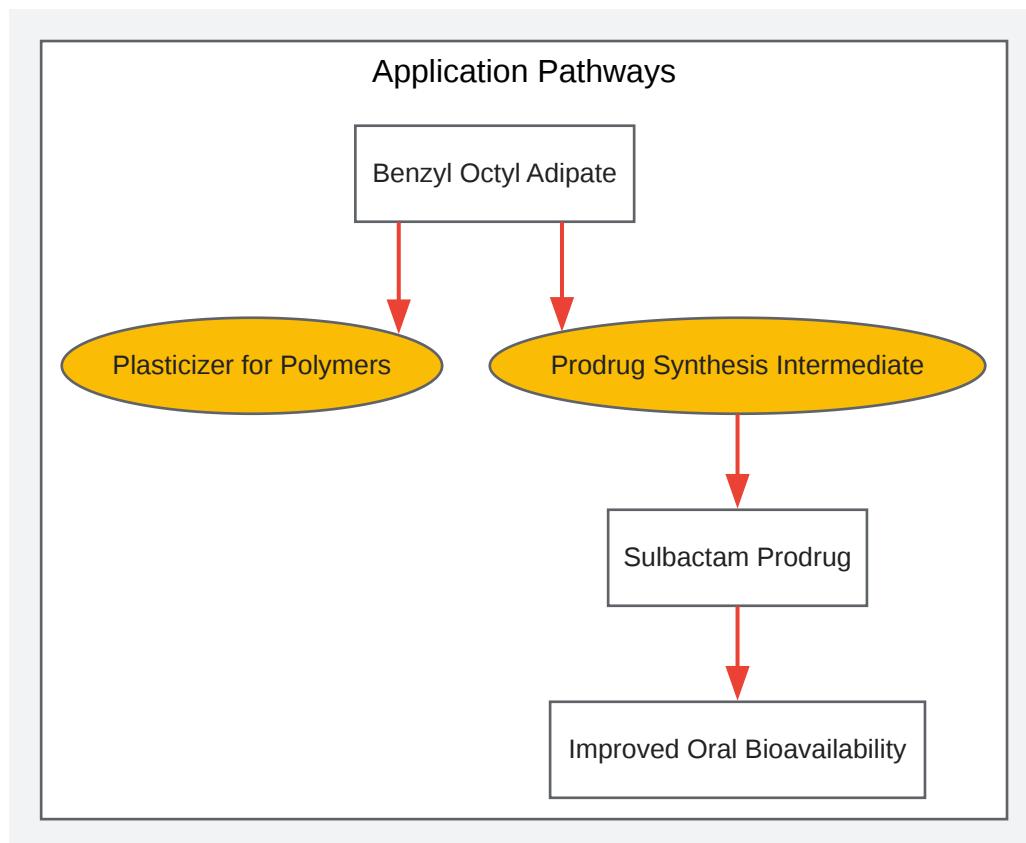
**Benzyl Octyl Adipate** has documented applications in two primary areas: as a plasticizer and as a component in the synthesis of pharmaceutical prodrugs.

### Plasticizer

Similar to other adipate esters, **Benzyl Octyl Adipate** can be used as a plasticizer. Plasticizers are additives that increase the flexibility, workability, and durability of polymers. While not as common as dioctyl adipate (DOA), its properties may be beneficial in specific polymer formulations.

### Synthesis of Sulbactam Prodrugs

A notable application of **Benzyl Octyl Adipate** is in the development of orally effective prodrugs of the  $\beta$ -lactamase inhibitor, sulbactam. The ester linkage can be designed to be cleaved *in vivo*, releasing the active drug. This approach can improve the oral bioavailability of parent drugs that are otherwise poorly absorbed.



[Click to download full resolution via product page](#)

Key application areas of **Benzyl Octyl Adipate**.

## Toxicological Profile

The toxicological properties of **Benzyl Octyl Adipate** have not been thoroughly investigated.[\[1\]](#) However, based on the available safety data sheets, the following information can be summarized:

- Acute Toxicity: No data available.[\[1\]](#)
- Skin Corrosion/Irritation: No data available.[\[1\]](#)
- Serious Eye Damage/Irritation: No data available.[\[1\]](#)
- Respiratory or Skin Sensitization: Prolonged or repeated exposure may cause allergic reactions in certain sensitive individuals.[\[1\]](#)

- Carcinogenicity: No component of this product at levels greater than or equal to 0.1% is identified as a probable, possible, or confirmed human carcinogen by IARC.[1]
- Reproductive Toxicity: No data available.[1]
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation upon inhalation.[1]
- Specific Target Organ Toxicity (Repeated Exposure): No data available.[1]

It is important to handle **Benzyl Octyl Adipate** with appropriate personal protective equipment in a well-ventilated area.[3]

## Analytical Methods

The characterization and quality control of **Benzyl Octyl Adipate** would typically involve a combination of standard analytical techniques used for organic compounds.

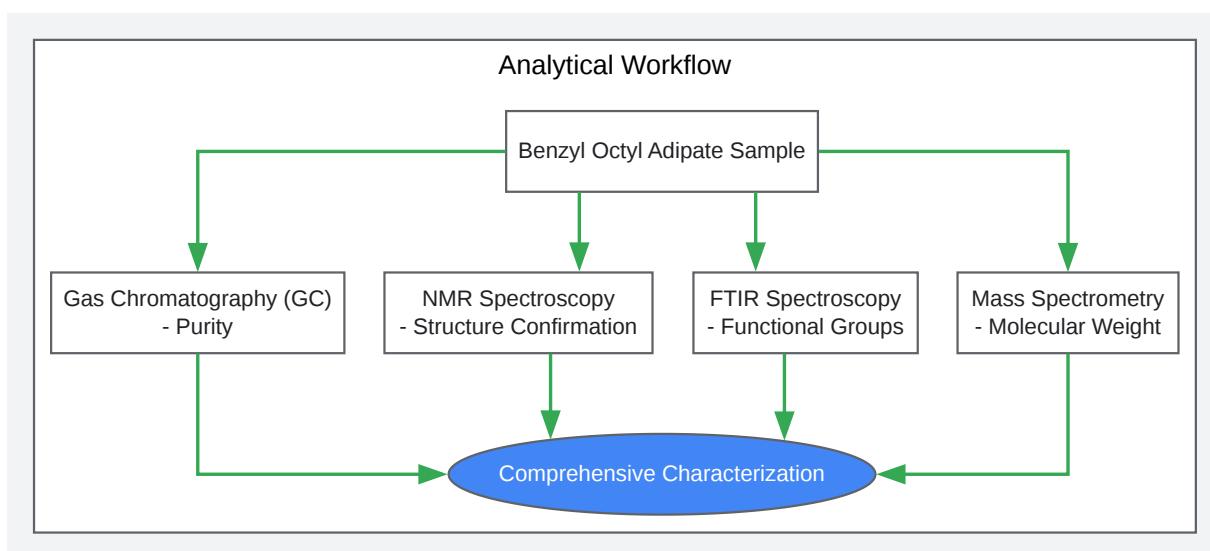
## Experimental Protocol: Purity Determination by Gas Chromatography (GC)

- Instrumentation: A gas chromatograph equipped with a flame ionization detector (FID) and a suitable capillary column (e.g., a non-polar or medium-polarity column like a DB-5 or HP-5).
- Sample Preparation: Prepare a dilute solution of **Benzyl Octyl Adipate** in a volatile organic solvent such as ethyl acetate or dichloromethane.
- GC Conditions:
  - Injector Temperature: 250 °C
  - Detector Temperature: 280 °C
  - Oven Temperature Program: Start at a suitable initial temperature (e.g., 150 °C), hold for 1-2 minutes, then ramp at a controlled rate (e.g., 10 °C/min) to a final temperature (e.g., 280 °C) and hold for several minutes to ensure all components elute.
  - Carrier Gas: Helium or hydrogen at a constant flow rate.

- Analysis: Inject a small volume of the prepared sample. The purity can be determined by the area percentage of the main peak corresponding to **Benzyl Octyl Adipate**.

## Other Analytical Techniques

- Nuclear Magnetic Resonance (NMR) Spectroscopy ( $^1\text{H}$  and  $^{13}\text{C}$ ): To confirm the chemical structure by identifying the characteristic signals for the benzyl, octyl, and adipate moieties.
- Fourier-Transform Infrared (FTIR) Spectroscopy: To identify the characteristic functional groups, particularly the ester carbonyl stretch (around  $1730\text{ cm}^{-1}$ ).
- Mass Spectrometry (MS): To confirm the molecular weight and fragmentation pattern.



[Click to download full resolution via product page](#)

A typical analytical workflow for the characterization of **Benzyl Octyl Adipate**.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. capotchem.cn [capotchem.cn]
- 2. apps.dtic.mil [apps.dtic.mil]
- 3. Benzyl Octyl Adipate | CAS 3089-55-2 | LGC Standards [lgcstandards.com]
- To cite this document: BenchChem. [Benzyl Octyl Adipate: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b044164#benzyl-octyl-adipate-cas-number-3089-55-2-research>

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)